Technical Monograph: Sodium Formaldehyde Bisulfite (CAS 870-72-4)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*sodium;formaldehyde;hydrogen sulfite*
Cat. No.:	*B7949673*

Get Quote

Part 1: Executive Summary & Chemical Identity

Sodium formaldehyde bisulfite (SFB), chemically known as sodium hydroxymethanesulfonate, is frequently misunderstood as merely a preservative. In the context of drug development, it acts as a "masked" electrophile—a stable, solid-state delivery system for formaldehyde equivalents that avoids the volatility and polymerization risks of aqueous formalin.

For the researcher, SFB serves two opposing critical functions:

- Source: A controlled reagent for sulfomethylation to improve drug solubility.
- Sink: A scavenger standard used to quantify formaldehyde impurities in excipients.

Physicochemical Profile

© 2026 BenchChem. All rights reserved.

Property	Data	Critical Note
CAS Number	870-72-4	
IUPAC Name	Sodium hydroxymethanesulfonate	
Formula	CH_3NaO_4S	Adduct of HCHO + $NaHSO_3$
Molecular Weight	134.09 g/mol	
Appearance	White crystalline powder	Hygroscopic (Keep desiccated)
Solubility	High (Water), Low (Ethanol)	Insoluble in non-polar organics
Melting Point	>200°C (Decomposes)	Do not heat to melt; it degrades.[1][2][3][4][5]
pH (Aqueous)	6.5 – 8.0 (Typical)	Stability is pH-dependent

Part 2: Mechanistic Architecture (The "Why")

The utility and safety profile of SFB are dictated by a pH-dependent equilibrium. Unlike a static salt, SFB exists in a dynamic state in solution.

The Hydrolysis Equilibrium

In aqueous environments, SFB undergoes reversible hydrolysis.

- At Neutral/Alkaline pH: The equilibrium shifts strongly to the left (Adduct), making the compound stable and low-toxicity.
- At Acidic pH: The equilibrium shifts to the right, releasing free formaldehyde (carcinogen) and sulfur dioxide (respiratory irritant).

This mechanism explains why SFB is safe to handle as a solid but dangerous if acidified.

© 2026 BenchChem. All rights reserved.

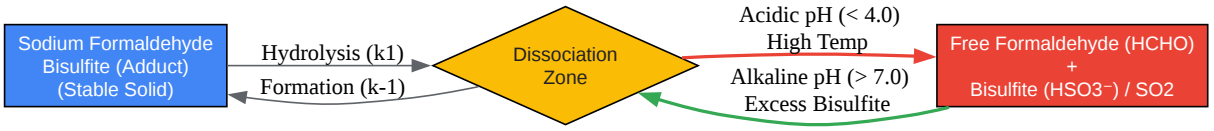


Figure 1: The pH-dependent hydrolysis equilibrium of SFB. Acidic conditions trigger toxic release.

Click to download full resolution via product page

[2][3][5]

Part 3: Toxicology & Safety Architecture

Global Harmonized System (GHS) Classification:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[7]

The "Trojan Horse" Toxicity Model

While the LD50 of SFB is relatively high (Oral, Rat: >3200 mg/kg), this value is misleading for chemical handling. The toxicity is conditional.

- Metabolic Activation: Upon ingestion, gastric acid (pH 1.5–3.5) rapidly shifts the equilibrium shown in Figure 1, releasing formaldehyde in situ.
- Inhalation Risk: SFB dust is not volatile, but if it contacts acidic mucous membranes (eyes/lungs), it generates local concentrations of SO_2 and HCHO.

Safety Protocol:

- Acid Incompatibility: NEVER mix SFB with strong acids (HCl, H_2SO_4) outside of a closed fume hood system. This generates immediate SO_2 gas.
- Oxidizer Incompatibility: Incompatible with nitrates and peroxides (risk of vigorous exothermic reaction).

© 2026 BenchChem. All rights reserved.

Part 4: Applications in Drug Development

Sulfomethylation (Solubility Enhancement)

Medicinal chemists use SFB to introduce a sulfomethyl group (

) onto amines or amides. This converts poorly soluble lipophilic drugs into highly water-soluble prodrugs.

- Mechanism: The "masked" formaldehyde reacts with the amine to form a Schiff base intermediate, which is immediately trapped by the bisulfite anion.

Impurity Standard

SFB is the reference standard for "total formaldehyde" in excipients (like gelatin or PEG). Since free formaldehyde is volatile and unstable, SFB provides a stoichiometric, weighable equivalent for validating HPLC or colorimetric assays.

Part 5: Experimental Protocol

Objective: Synthesis of High-Purity SFB Standard for Analytical Calibration. Note: Commercial technical grades often contain excess sodium bisulfite. This protocol ensures 1:1 stoichiometry.

Reagents:

- Formaldehyde (37% aq. solution, ACS Reagent)
- Sodium Bisulfite (Anhydrous, ACS Reagent)
- Ethanol (95%, chilled)

© 2026 BenchChem. All rights reserved.

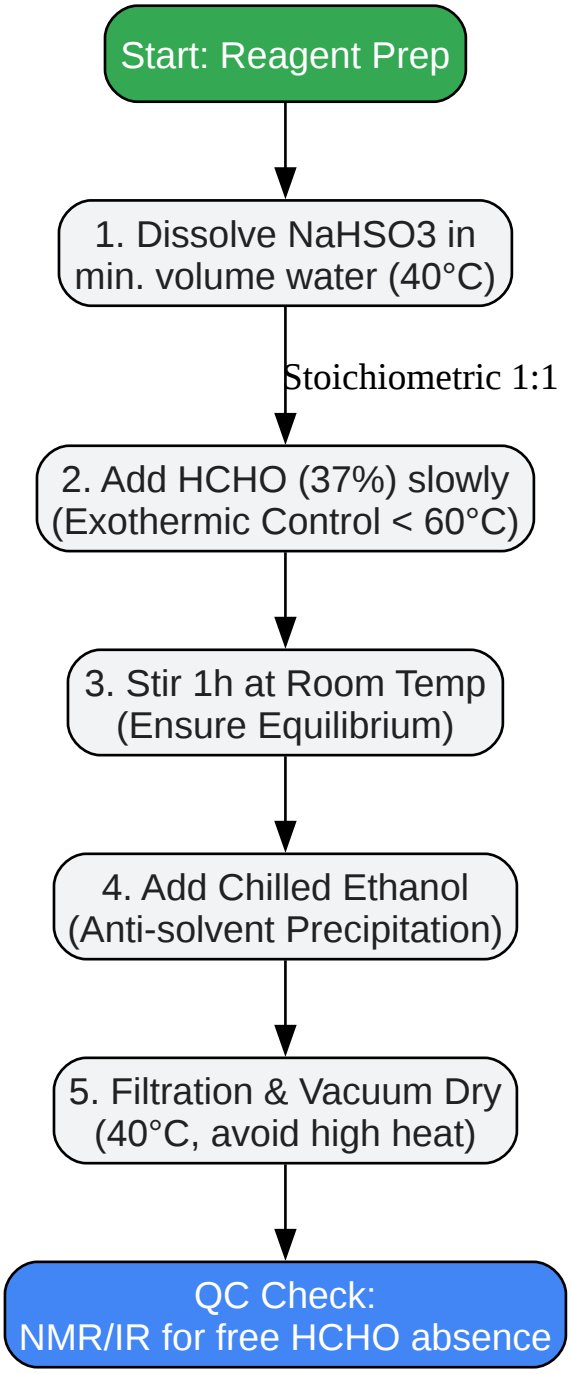


Figure 2: Synthesis and purification workflow for analytical grade SFB.

Click to download full resolution via product page

Step-by-Step Methodology

- Dissolution: Dissolve 10.4 g Sodium Bisulfite (0.1 mol) in 20 mL distilled water. Mild heating (40°C) aids dissolution.

© 2026 BenchChem. All rights reserved.

- Addition: Slowly add 8.1 mL Formaldehyde 37% (0.1 mol) dropwise.
  - Critical Control: The reaction is exothermic. Maintain temperature below 60°C to prevent side reactions (oxidation to sulfate).
- Crystallization: Allow the solution to cool to room temperature. Add 50 mL of chilled ethanol (anti-solvent). White crystals of SFB will precipitate immediately.
- Isolation: Filter via Buchner funnel. Wash the cake twice with cold ethanol to remove unreacted formaldehyde.
- Drying: Dry in a vacuum oven at 40°C. Do not exceed 60°C during drying, as the adduct can reverse, losing formaldehyde.

Part 6: Handling & Storage[9]

- Storage: Store in a tightly closed container. SFB is hygroscopic.[8] Moisture absorption leads to hydrolysis and a "sour" smell (SO_2 release).
- Shelf Life: 2 years if desiccated.
- Spill Response:
  - Do not sweep dry dust (inhalation risk).
  - Cover with weak alkaline solution (Sodium Carbonate) to ensure the equilibrium stays shifted toward the stable adduct.
  - Wet sweep and dispose of as chemical waste.

References

- Boyce, S. D., & Hoffmann, M. R. (1984). Kinetics and mechanism of the formation of hydroxymethanesulfonic acid at low pH. Journal of Physical Chemistry. Retrieved from [Link]
- PubChem. (2023). Compound Summary: Sodium hydroxymethanesulfonate.[2][4][7] National Library of Medicine. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- European Chemicals Agency (ECHA). (2023). Registration Dossier: Sodium hydroxymethanesulfonate. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Formaldehyde-sodium bisulfite adduct - CD Formulation [formulationbio.com]
- 2. Sodium Formaldehyde Bisulfite | CH3NaO4S | CID 2723822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. amerigoscientific.com [amerigoscientific.com]
- 4. usbio.net [usbio.net]
- 5. Reaction of sodium hydroxymethanesulfonate with substituted anilines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. jpharmachem.com [jpharmachem.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. Formaldehyde sodium bisulfite, 95% 100 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.pt]
- To cite this document: BenchChem. [Technical Monograph: Sodium Formaldehyde Bisulfite (CAS 870-72-4)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7949673/docs#technical-monograph-sodium-formaldehyde-bisulfite-cas-870-72-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.